

General description and stability of 2,2,6,6-Tetramethyl-3,5-heptanedione.

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Compound of Interest

Compound Name: *Dipivaloylmethane*

Cat. No.: *B073088*

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An In-depth Technical Guide to 2,2,6,6-Tetramethyl-3,5-heptanedione

General Description

2,2,6,6-Tetramethyl-3,5-heptanedione, also commonly known as **dipivaloylmethane** (DPM) or TMHD, is a β -diketone characterized by the presence of two bulky tert-butyl groups adjacent to the carbonyl functionalities.^[1] Its chemical formula is $C_{11}H_{20}O_2$ and its linear formula is $(CH_3)_3CCOCH_2COC(CH_3)_3$. This compound presents as a clear, colorless to slightly yellow liquid.^{[1][2]}

TMHD is a stable, anhydrous reagent that serves as a versatile bidentate ligand in coordination chemistry.^[3] It is widely utilized for forming stable chelate complexes with a variety of metal ions, particularly lanthanides, due to the steric hindrance provided by the tert-butyl groups which enhances the stability and volatility of the resulting metal complexes.^[4] This property makes it a crucial precursor and reagent in fields ranging from materials science to organic synthesis.

Physicochemical Properties

The key physical and chemical properties of 2,2,6,6-tetramethyl-3,5-heptanedione are summarized in the table below. These properties are critical for its handling, storage, and application in various experimental settings.

Property	Value
Molecular Weight	184.28 g/mol
Appearance	Clear colorless to slightly yellow liquid [1] [2]
Boiling Point	72-73 °C at 6 mmHg (lit.) 191 °C at 760 mmHg (lit.)
Density	0.883 g/mL at 25 °C (lit.)
Refractive Index (n _{20/D})	1.459 (lit.)
Flash Point	67 °C (152.6 °F) - closed cup [1]
Solubility	Insoluble in water, soluble in organic solvents [5] [6]
CAS Number	1118-71-4
EC Number	214-268-3

Stability and Storage

General Stability: 2,2,6,6-Tetramethyl-3,5-heptanedione is considered a relatively stable, anhydrous compound under normal laboratory conditions.[\[2\]](#)[\[3\]](#)[\[6\]](#) It is a combustible liquid and vapor.[\[1\]](#)

Storage Recommendations: For optimal stability and to ensure purity, the compound should be stored in a cool, dry, and well-ventilated place.[\[5\]](#)[\[7\]](#) Containers must be kept tightly closed to prevent moisture contamination and potential degradation.[\[5\]](#)[\[7\]](#) It should be stored away from heat, sparks, open flames, and other sources of ignition.[\[7\]](#)

Incompatible Materials: Contact with strong oxidizing agents should be avoided, as this can lead to vigorous and potentially hazardous reactions.[\[5\]](#)[\[7\]](#)

Synthesis and Experimental Protocols

Representative Synthesis Protocol

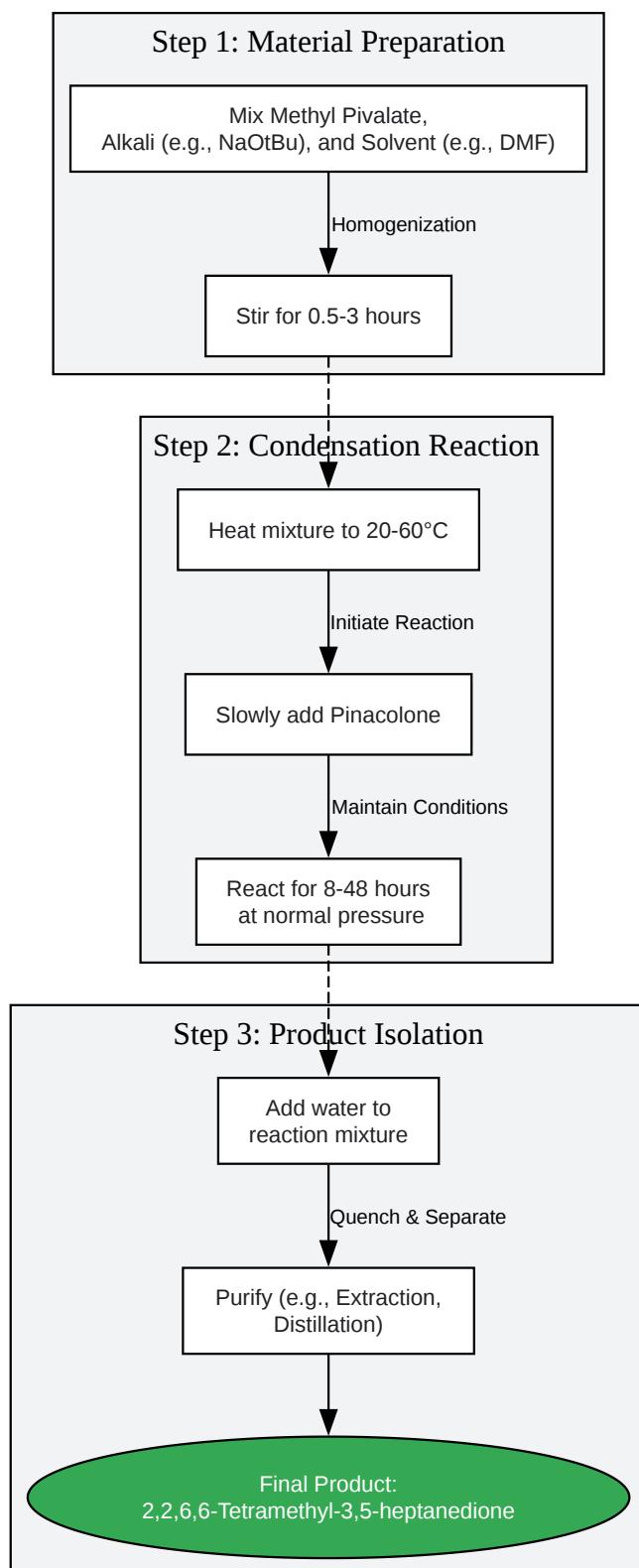
A common method for the synthesis of 2,2,6,6-tetramethyl-3,5-heptanedione involves the Claisen condensation of methyl pivalate (methyl trimethylacetate) and pinacolone (tert-butyl methyl ketone).[8] The following protocol is based on a patented industrial method.

Materials:

- Methyl pivalate
- Pinacolone
- Alkali (e.g., sodium tert-butoxide or potassium tert-butoxide)
- Solvent (e.g., Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO))
- Water for purification

Procedure:

- Material Feeding: In a reaction vessel, mix methyl pivalate, the chosen alkali (e.g., sodium tert-butoxide), and the solvent (e.g., DMF). Stir the mixture uniformly for approximately 0.5 to 3 hours to form a homogeneous solution.[8] The molar ratio of methyl pivalate to alkali is typically around 1:1 to 1:1.5.[8]
- Reaction: Heat the mixed solution to a temperature between 20 °C and 60 °C while maintaining continuous stirring. Slowly add pinacolone dropwise to the heated solution.[8] The molar ratio of methyl pivalate to pinacolone is typically 1:1 to 1.5:1.[8] Allow the reaction to proceed at normal pressure for 8 to 48 hours.[8]
- Purification: After the reaction is complete, add water to the reaction liquid and stir thoroughly. This step is followed by further purification processes, which may include extraction, washing, and distillation to isolate the final product.[8]

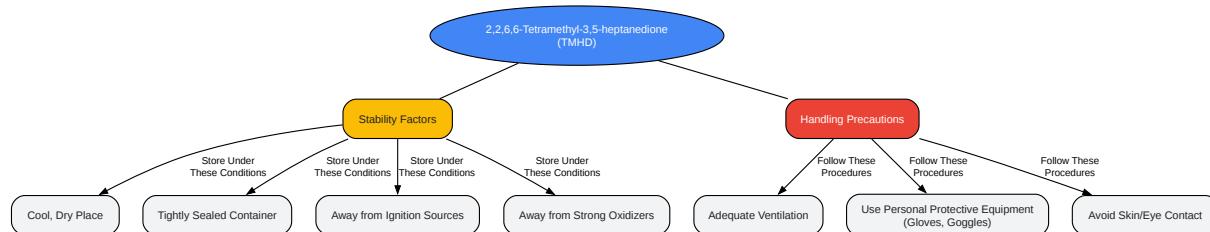
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Synthesis workflow for 2,2,6,6-Tetramethyl-3,5-heptanedione.

Applications in Research and Development

2,2,6,6-Tetramethyl-3,5-heptanedione is a valuable compound with diverse applications, primarily stemming from its ability to act as a chelating ligand.

- **Coordination Chemistry:** It is extensively used to synthesize stable complexes with various metals, including lanthanide and transition metal ions. These complexes are explored in catalysis and materials science.
- **Organic Synthesis:** It serves as a reagent in the synthesis of other complex organic molecules, such as α -aryl- β -diketones and dicyanamidobenzene-bridged diruthenium complexes.[2][5]
- **Analytical Chemistry:** It is employed as a reagent to create fragmentation-directing derivatives for analysis by Gas Chromatography-Mass Spectrometry (GC/MS).[2][6]
- **Materials Science:** It is a precursor for Metal-Organic Chemical Vapor Deposition (MOCVD) to create thin films of metal oxides, such as zirconium oxide.[4] It also acts as an ancillary ligand in the synthesis of phosphorescent organic light-emitting diodes (OLEDs).
- **Biochemical Research:** The compound has demonstrated antibacterial activity and has been investigated as an inhibitor of enzymes like methanol dehydrogenase.[2][9]



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Logical relationship for the stability and handling of TMHD.

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